

In-Depth Technical Guide: Health and Safety Data for Ethyl Methyl Sulfoxide

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Compound of Interest

Compound Name: Ethyl methyl sulfoxide

Cat. No.: B156511

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Disclaimer: This document provides a summary of available health and safety information for **ethyl methyl sulfoxide**. Due to the limited publicly available toxicological data for this specific compound, this guide includes comprehensive data for the structurally related and well-studied solvent, dimethyl sulfoxide (DMSO), as a surrogate for understanding the potential hazards of the sulfoxide class of compounds. All data should be carefully evaluated in the context of specific experimental conditions.

Chemical and Physical Properties

Ethyl methyl sulfoxide is an organosulfur compound with a sulfoxide functional group.^[1] Understanding its physical and chemical properties is fundamental to its safe handling and use in a laboratory setting.

Table 1: Physical and Chemical Properties

Property	Ethyl Methyl Sulfoxide	Dimethyl Sulfoxide (DMSO)
CAS Number	1669-98-3[1]	67-68-5[1]
Molecular Formula	C ₃ H ₈ OS[1]	(CH ₃) ₂ SO[1]
Molecular Weight	92.16 g/mol [1]	78.13 g/mol [1]
Appearance	Moderately polar liquid[1]	Colorless liquid[1]
Density	1.052 g/cm ³ [1]	1.1004 g/cm ³ [1]
Boiling Point	198.2 °C at 760 mmHg[1]	189 °C (372 °F)[1]
Melting Point	Not Available	19 °C (66 °F)[1]
Flash Point	73.7 °C[1]	87 °C (188.6 °F)[2]
Vapor Pressure	0.512 mmHg at 25°C[1]	0.42 mmHg at 68°F[3]
Water Solubility	Not Available	Miscible[1]

Toxicological Data

Toxicological data is crucial for assessing the potential health hazards associated with a chemical. While specific data for **ethyl methyl sulfoxide** is scarce, extensive studies on DMSO provide valuable insights. DMSO is noted for its low toxicity.[1][4]

Table 2: Acute Toxicity Data for Dimethyl Sulfoxide (DMSO)

Route of Exposure	Species	Endpoint	Value	Reference
Oral	Rat	LD ₅₀	14,500 - 28,300 mg/kg	[1][2]
Dermal	Rat	LD ₅₀	40,000 mg/kg	[2][3]
Inhalation	Rat	LC ₅₀	> 5.33 mg/L (4 h)	[2]

Summary of Toxicological Effects (Based on DMSO):

- Acute Toxicity: DMSO has a low acute toxicity via oral and dermal routes.[4][5]
- Skin Irritation: It can cause mild to moderate skin irritation, which is generally transient.[6][7] The severity often depends on the concentration used.[7]
- Eye Irritation: DMSO is not considered a serious eye irritant.[5] However, in animal studies at high doses, it has been shown to be a target tissue.[5]
- Dermal Penetration: A key characteristic of DMSO is its ability to rapidly penetrate the skin and may enhance the absorption of other substances.[1][5]
- Genotoxicity: Studies on the genetic toxicity of DMSO have produced mixed results, but the majority of data suggest it does not pose a significant genotoxic risk.[5]
- Developmental Toxicity: Developmental toxicity has been observed only at maternally toxic concentrations.[5]

Experimental Protocols

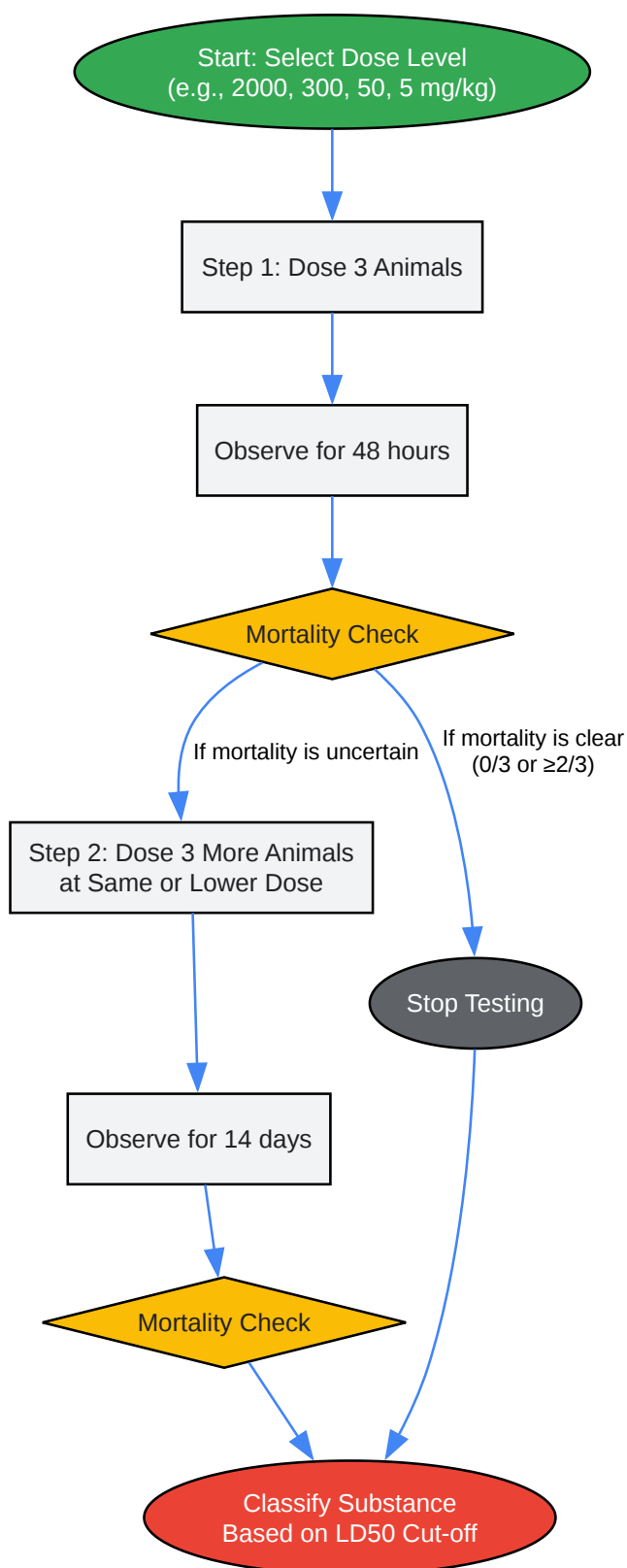
Standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), are used to assess the safety of chemicals. The following are summaries of key protocols relevant to the data presented.

Acute Oral Toxicity - Acute Toxic Class Method (OECD Guideline 423)

This method is a stepwise procedure to determine the acute oral toxicity of a substance, using a reduced number of animals.[8]

- Principle: The test substance is administered orally to a group of animals (typically 3 of a single gender) at a defined dose.[8] The procedure is conducted in steps, and observations of mortality and moribund status determine if further steps are necessary.[8]
- Procedure:
 - Healthy, young adult animals are acclimatized and fasted prior to dosing.
 - The substance is administered in a single dose via gavage.

- Animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days.
- Body weights are recorded weekly.
- A necropsy is performed on all animals at the end of the study.
- Endpoint: The test allows for the classification of the substance into a toxicity class based on the observed effects at specific dose levels.[\[9\]](#)



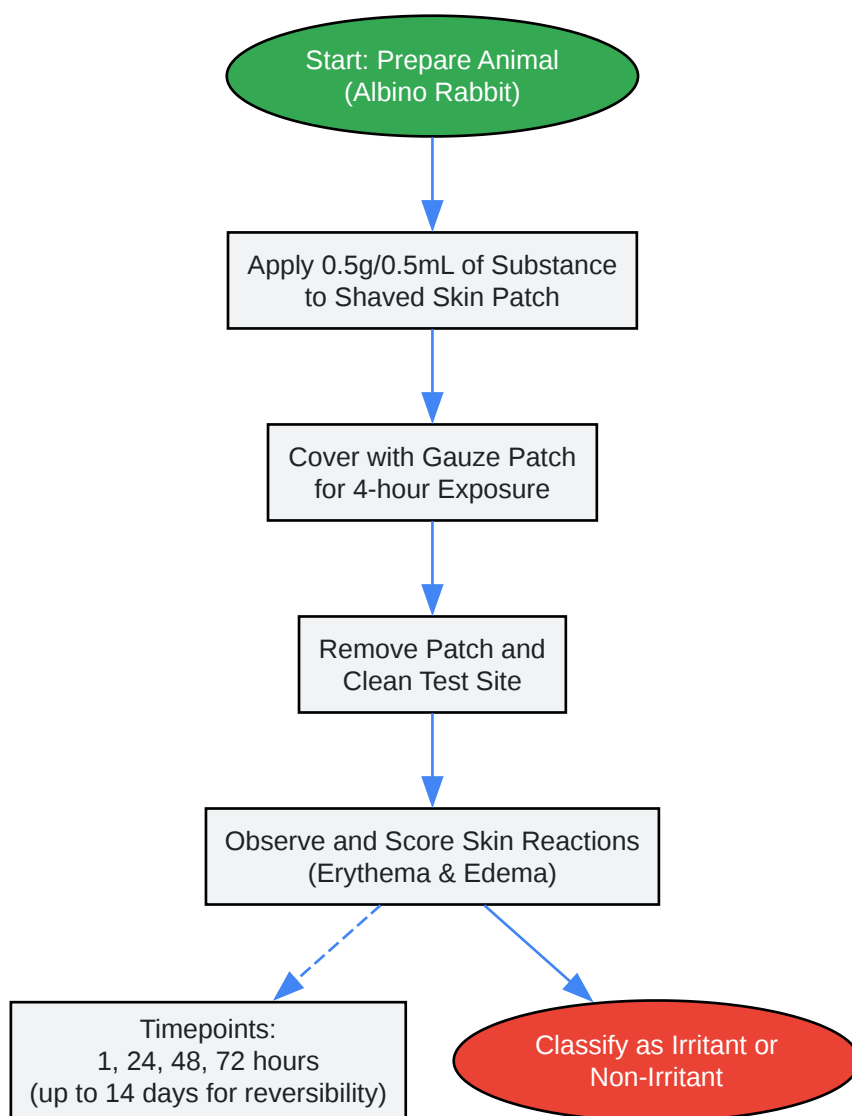
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OECD 423 Experimental Workflow

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.[\[10\]](#)

- Principle: A single dose of the test substance is applied to a small area of the skin of an animal (typically an albino rabbit), with untreated skin serving as a control.[\[10\]](#)
- Procedure:
 - The fur is removed from the test area on the animal's back.
 - 0.5 mL (liquid) or 0.5 g (solid) of the substance is applied to a small patch of skin (approx. 6 cm²).[\[10\]](#)
 - The test site is covered with a gauze patch for a 4-hour exposure period.[\[10\]](#)
 - After exposure, the residual substance is removed.
 - The skin is examined for erythema (redness) and edema (swelling) at specific intervals (1, 24, 48, and 72 hours, and up to 14 days).
- Endpoint: The severity of skin reactions is scored to determine the level of irritation and its reversibility.[\[10\]](#)



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OECD 404 Experimental Workflow

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.[11]

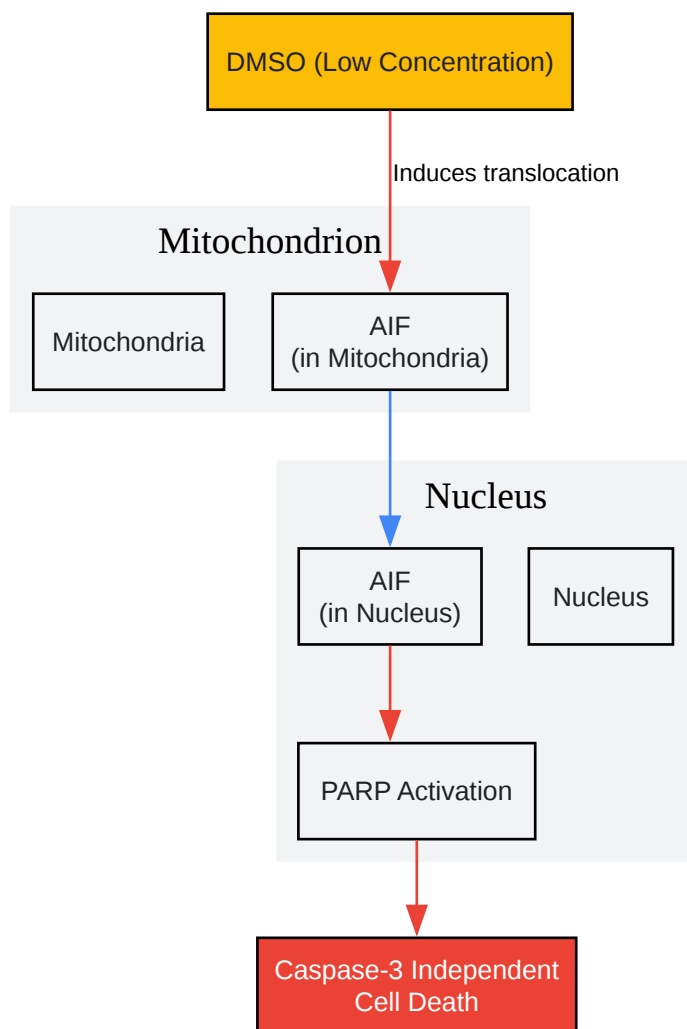
- Principle: A single dose of the test substance is applied into the conjunctival sac of one eye of an animal (typically an albino rabbit), with the other eye serving as a control.[11]
- Procedure:
 - A single animal is used for an initial test.

- The test substance is instilled into the conjunctival sac of one eye.
- The eye is examined at 1, 24, 48, and 72 hours after application.[\[11\]](#)
- Lesions of the cornea, iris, and conjunctiva are scored to evaluate the degree of irritation.
- If a corrosive or severe irritant effect is not observed, a confirmatory test on up to two additional animals may be performed.[\[11\]](#)
- Endpoint: The scores for ocular lesions are used to classify the substance's irritation potential. The use of analgesics to minimize animal distress is encouraged.[\[11\]](#)

Signaling Pathways and Mechanism of Action

Detailed signaling pathways for **ethyl methyl sulfoxide** toxicity are not well-documented. However, research on DMSO provides some insights into its biological interactions.

DMSO is known to be a scavenger of oxygen-free radicals.[\[12\]](#)[\[13\]](#) At low concentrations (2-4%), some studies have shown that DMSO can induce caspase-3 independent neuronal death involving the translocation of apoptosis-inducing factor (AIF) from the mitochondria to the nucleus.[\[14\]](#) Other studies suggest that DMSO can affect the PI3K/AKT signaling pathway and may induce apoptosis through mitochondrial-mediated pathways at certain concentrations.[\[15\]](#) It is important to note that these effects are often observed in specific in vitro models and may be concentration and cell-type dependent.[\[15\]](#)



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Potential DMSO-Induced Cell Death Pathway

Handling and Safety Precautions

Given the properties of sulfoxides, including their ability to penetrate skin, appropriate safety measures are essential.

Table 3: Handling and Personal Protective Equipment (PPE)

Precaution	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood.
Eye Protection	Wear chemical safety goggles or a face shield. [16]
Skin Protection	Wear protective gloves (e.g., butyl or nitrile rubber), and a lab coat. Avoid skin contact.[16]
Handling	Keep away from heat, sparks, and open flames. [16] Avoid ingestion and inhalation. Wash hands thoroughly after handling.
Storage	Store in a cool, dry, well-ventilated place in a tightly closed container.[16] Keep away from strong oxidizing agents.
Spill Response	Absorb spills with inert material and dispose of properly. Ensure adequate ventilation.

Conclusion

Ethyl methyl sulfoxide is a compound with limited available safety data. The information on the closely related compound, dimethyl sulfoxide, indicates a low order of acute toxicity. However, its ability to penetrate the skin and potentially carry other substances with it necessitates careful handling and the use of appropriate personal protective equipment. Researchers should consult the specific Safety Data Sheet (SDS) for **ethyl methyl sulfoxide** and perform a thorough risk assessment before use.

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